

# A Technical Guide to the Historical Applications of Cacodylate Compounds in Science

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ferric cacodylate

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This technical guide provides an in-depth exploration of the historical applications of cacodylate compounds in various scientific disciplines. From their pivotal role in the genesis of organometallic chemistry to their use as herbicides and their consideration as chemical warfare agents, this document details the scientific journey of these arsenic-containing compounds. The information is presented with a focus on quantitative data, experimental methodologies, and visual representations of key processes and relationships.

## The Dawn of Organometallic Chemistry: Cadet's Fuming Liquid

The history of cacodylate compounds begins in 1760 with the French chemist Louis Claude Cadet de Gassicourt.<sup>[1][2][3][4]</sup> While investigating cobalt-containing sympathetic inks, he heated potassium acetate with arsenic trioxide, producing a red-brown, oily liquid.<sup>[1][2]</sup> This substance, which became known as "Cadet's fuming liquid," was the first organometallic compound ever synthesized, marking a pivotal moment in the history of chemistry.<sup>[1][4][5][6]</sup>

The liquid was notable for its extremely unpleasant, garlic-like odor and its property of fuming and spontaneously igniting in air.<sup>[1][2][7]</sup> Around 1840, Robert Bunsen conducted extensive research to characterize the components of this liquid and its derivatives, which was instrumental in the development of radical theory.<sup>[1]</sup> Jöns Jacob Berzelius suggested the name

"kakodyl" (later cacodyl) from the Greek words kakodes (evil-smelling) and hyle (matter) for the dimethylarsinyl radical,  $(\text{CH}_3)_2\text{As}\cdot$ .<sup>[7][8]</sup>

## Composition of Cadet's Fuming Liquid

Cadet's fuming liquid is primarily a mixture of cacodyl (also known as dicacodyl or tetramethyldiarsine) and cacodyl oxide.

Compound	Chemical Formula	Molar Mass ( g/mol )	Key Properties
Cacodyl (Dicacodyl)	$((\text{CH}_3)_2\text{As})_2$	209.98	Poisonous, oily liquid with an extremely unpleasant odor; undergoes spontaneous combustion in dry air. <sup>[7]</sup>
Cacodyl Oxide	$((\text{CH}_3)_2\text{As})_2\text{O}$	225.98	A key component of Cadet's fuming liquid.

## Experimental Protocol: Synthesis of Cadet's Fuming Liquid

The original synthesis by Cadet and the subsequent larger-scale preparations by Bunsen, while historically significant, were fraught with danger due to the toxicity and pyrophoric nature of the products.<sup>[5][8]</sup>

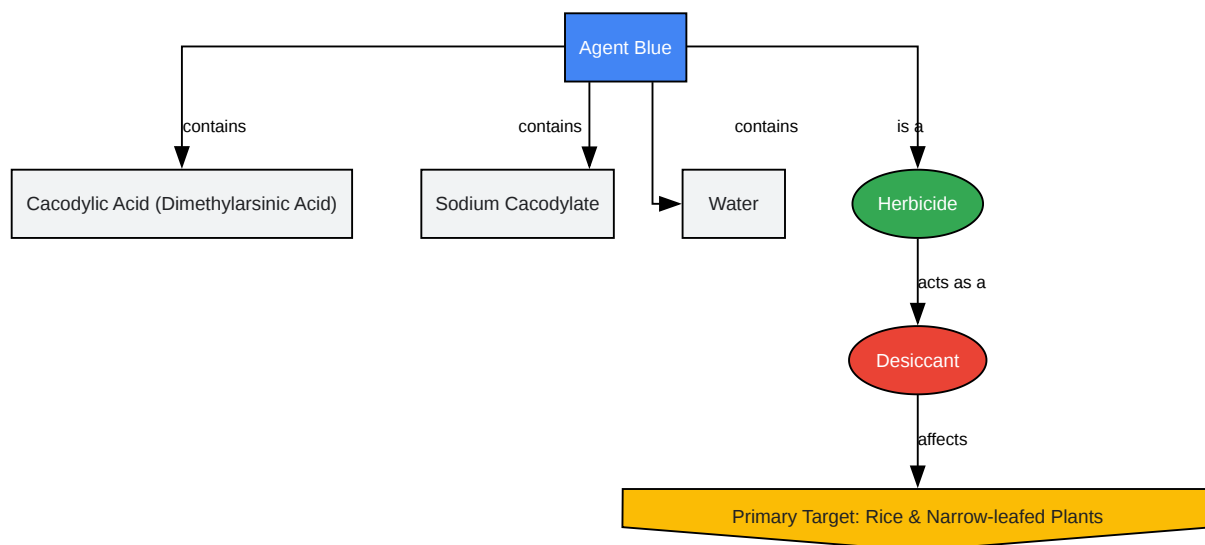
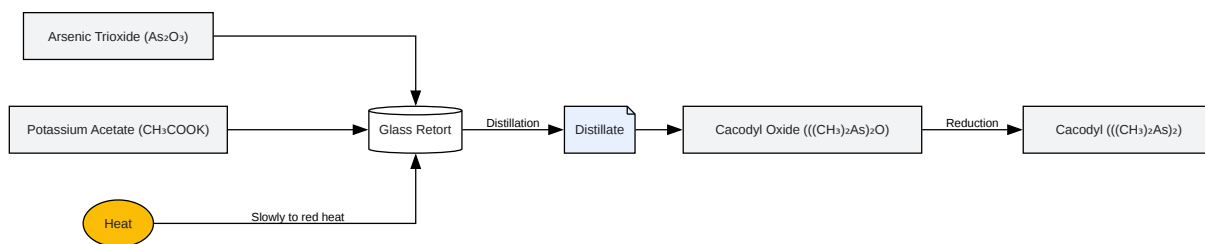
Bunsen's Large-Scale Preparation (c. 1840):

- Reactants: A 1:1 by weight mixture of arsenic trioxide ( $\text{As}_2\text{O}_3$ ) and potassium acetate ( $\text{CH}_3\text{COOK}$ ).<sup>[8]</sup>
- Apparatus: A glass retort heated in a sand bath.<sup>[8]</sup>
- Procedure:

- One kilogram of the arsenic trioxide and potassium acetate mixture was placed in the glass retort.[8]
- The retort was heated very slowly to red heat in a sand bath.[8]
- The distillate, consisting of two liquid layers and a solid phase, was collected in a receiver. [8]
- Yield: Approximately 150 g of the red-brown liquid was obtained.[8]

The overall chemical reaction for the formation of cacodyl oxide is:  $4 \text{CH}_3\text{COOK} + \text{As}_2\text{O}_3 \rightarrow ((\text{CH}_3)_2\text{As})_2\text{O} + 2 \text{K}_2\text{CO}_3 + 2 \text{CO}_2$ [1][7]

A subsequent reduction of the cacodyl oxide yields cacodyl.



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- To cite this document: BenchChem. [A Technical Guide to the Historical Applications of Cacodylate Compounds in Science]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216655#historical-applications-of-cacodylate-compounds-in-science]

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